

# Health and Safety Data for 2,3'-Biquinoline: A Technical Guide

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## Compound of Interest

Compound Name: 2,3'-Biquinoline

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Disclaimer: Direct health and safety data for **2,3'-biquinoline** is not readily available in public databases. This guide provides data for the closely related isomer, 2,2'-biquinoline, to offer a potential, albeit not direct, indication of hazards. All data presented for 2,2'-biquinoline should be interpreted with caution as the toxicological and physical properties of isomers can vary significantly. Further, general information on the toxicology of quinoline derivatives is included to provide a broader context.

## Executive Summary

This technical guide compiles available health and safety information relevant to biquinoline compounds, with a specific focus on providing precautionary data for researchers, scientists, and drug development professionals working with **2,3'-biquinoline**. Due to the absence of specific data for **2,3'-biquinoline**, this document leverages information on the isomer 2,2'-biquinoline and the broader class of quinoline derivatives to inform on potential hazards, handling protocols, and biological interactions. All quantitative data for 2,2'-biquinoline is presented in structured tables, and a generalized experimental workflow for handling similar aromatic heterocyclic compounds is provided. Additionally, a representative signaling pathway potentially influenced by quinoline derivatives is visualized.

## Hazard Identification and Classification

While specific GHS classification for **2,3'-biquinoline** is unavailable, the classification for 2,2'-biquinoline provides a useful reference point for assessing potential hazards.

Table 1: GHS Hazard Classification for 2,2'-Biquinoline

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source: Information extrapolated from various safety data sheets for 2,2'-biquinoline.

Quinoline and its derivatives are known to have a range of biological activities and toxicities.<sup>[1]</sup> Some quinoline compounds have been shown to be toxic, with studies indicating that they can have slight to moderate toxicity.<sup>[2][3][4]</sup>

## Physical and Chemical Properties

The physical and chemical properties of a compound are crucial for determining appropriate handling and storage procedures. The following table summarizes the known properties of 2,2'-biquinoline.

Table 2: Physical and Chemical Properties of 2,2'-Biquinoline

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>12</sub> N <sub>2</sub>
Molar Mass	256.308 g·mol <sup>-1</sup> [5]
Appearance	White to light yellow crystalline solid/powder[6] [7]
Melting Point	194.5 °C (382.1 °F; 467.6 K)[5]
Boiling Point	450.1°C at 760 mmHg[8]
Solubility	Sparingly soluble in water. Soluble in ethanol, ether, acetone, benzene, and chloroform.[8]
Vapor Pressure	7.21E-08 mmHg at 25°C[8]

## Toxicological Information

Specific toxicological data such as LD50 for **2,3'-biquinoline** is not available. The information below is for the general class of quinoline derivatives and the isomer 2,2'-biquinoline.

### General Toxicology of Quinoline Derivatives:

- Acute Toxicity: Quinoline derivatives have been shown to have slight to moderate acute toxicity.[2][3][4]
- Biological Activity: Quinoline derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, antiviral, and anticancer properties.[9][10] The biological activity of quinoline isomers can vary significantly.[11]
- Metabolism: The metabolism of quinoline isomers can differ, which may be associated with variations in their biological activity and toxicity.[12]

## Experimental Protocols: Safe Handling of Biquinoline Compounds

The following is a generalized protocol for the safe handling of biquinoline compounds, based on the known hazards of 2,2'-biquinoline and general practices for handling heterocyclic aromatic compounds.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

### 5.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Body Protection: Wear a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working with powders outside of a fume hood or if aerosolization is possible.

### 5.2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

### 5.3. Handling and Storage

- Avoid inhalation of dust or fumes.
- Avoid contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.

### 5.4. Disposal

- Dispose of waste in accordance with local, state, and federal regulations.

## Visualizations

### 6.1. Generalized Safe Handling Workflow

The following diagram illustrates a generalized workflow for the safe handling of a powdered biquinoline compound.

Generalized safe handling workflow for biquinoline compounds.

## 6.2. Representative Signaling Pathway Influenced by Quinoline Derivatives

Some quinoline derivatives have been investigated for their potential to interfere with cellular signaling pathways, including those involved in cancer. The diagram below represents a simplified, hypothetical pathway where a quinoline derivative might exert an effect. Note: This is a generalized representation and has not been specifically demonstrated for **2,3'-biquinoline**.

Hypothetical signaling pathway influenced by a quinoline derivative.

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